

O-Acetyl-L-homoserine hydrochloride chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *O-Acetyl-L-homoserine hydrochloride*

Cat. No.: *B015098*

[Get Quote](#)

O-Acetyl-L-homoserine Hydrochloride: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties, structure, and relevant experimental protocols for **O-Acetyl-L-homoserine hydrochloride**. This compound is a key intermediate in the biosynthesis of L-methionine and serves as a versatile synthon for the synthesis of L-Homoserine peptides.^{[1][2][3]}

Chemical Properties and Structure

O-Acetyl-L-homoserine hydrochloride is the hydrochloride salt of the O-acetylated form of L-homoserine.^[4] It is typically a white to off-white or pale brown solid.^{[5][6]}

Physicochemical Properties

The key physicochemical properties of **O-Acetyl-L-homoserine hydrochloride** are summarized in the table below for easy reference and comparison.

Property	Value	References
CAS Number	250736-84-6	[1] [4] [5] [7]
Molecular Formula	C ₆ H ₁₂ ClNO ₄	[4] [5] [8]
Molecular Weight	197.62 g/mol	[1] [4] [5]
Appearance	Off-white to pale brown solid	[5] [6]
Melting Point	131-138 °C	[5]
Solubility	Slightly soluble in methanol and water. Sparingly soluble in DMSO and PBS (pH 7.2).	[5] [6] [7] [9]
Purity	≥95% or ≥98%	[1] [5] [9]
Storage	Short-term at room temperature; long-term at -20°C. [5] [6]	[5] [6]

Structural Information

The structural details of **O-Acetyl-L-homoserine hydrochloride** are provided in the following table.

Identifier	Value	References
IUPAC Name	(2S)-2-amino-4-(acetyloxy)butanoic acid;hydrochloride	[4]
Synonyms	L-Homoserine Acetate Hydrochloride	[1][4][5]
SMILES	<chem>CC(=O)OCCC(C(=O)O)N.Cl</chem>	[4]
InChI	InChI=1S/C6H11NO4.ClH/c1-4(8)11-3-2-5(7)6(9)10;/h5H,2-3,7H2,1H3,(H,9,10);1H/t5-;/m0./s1	[4][9]
InChI Key	LFZHWEFUZURWRL-JEDNCBNOSA-N	[4][9]

Experimental Protocols

This section outlines methodologies for the synthesis, purification, and analysis of **O-Acetyl-L-homoserine hydrochloride**, based on established chemical principles.

Synthesis of O-Acetyl-L-homoserine Hydrochloride

The following protocol is adapted from a general method for the O-acetylation of hydroxyamino acids and can be applied for the synthesis of **O-Acetyl-L-homoserine hydrochloride**. [8][10]

Objective: To synthesize **O-Acetyl-L-homoserine hydrochloride** via the direct acetylation of L-homoserine.

Materials:

- L-Homoserine
- Glacial Acetic Acid
- Acetyl Chloride [8]

- Hydrochloric Acid[8]
- Diethyl Ether[8]
- Anhydrous Sodium Sulfate
- Glass-stoppered reaction vessel
- Magnetic stirrer
- Ice bath
- Rotary evaporator

Procedure:

- Dissolution: Dissolve L-homoserine in glacial acetic acid containing hydrochloric acid in a glass-stoppered reaction vessel.[8]
- Acetylation: Cool the solution in an ice bath. While stirring, slowly add acetyl chloride to the solution. The acidic conditions favor the selective O-acetylation and prevent N-acetylation.[8]
- Reaction Monitoring: The reaction progress can be monitored by thin-layer chromatography (TLC).
- Precipitation: Upon completion of the reaction, precipitate the **O-Acetyl-L-homoserine hydrochloride** by adding diethyl ether.[8]
- Isolation: Collect the precipitate by filtration and wash with diethyl ether to remove impurities.
- Drying: Dry the product under vacuum to yield the final compound.

Yields for this type of reaction are reported to be over 90%.[8]

Purification

If further purification is required, the following methods can be employed:

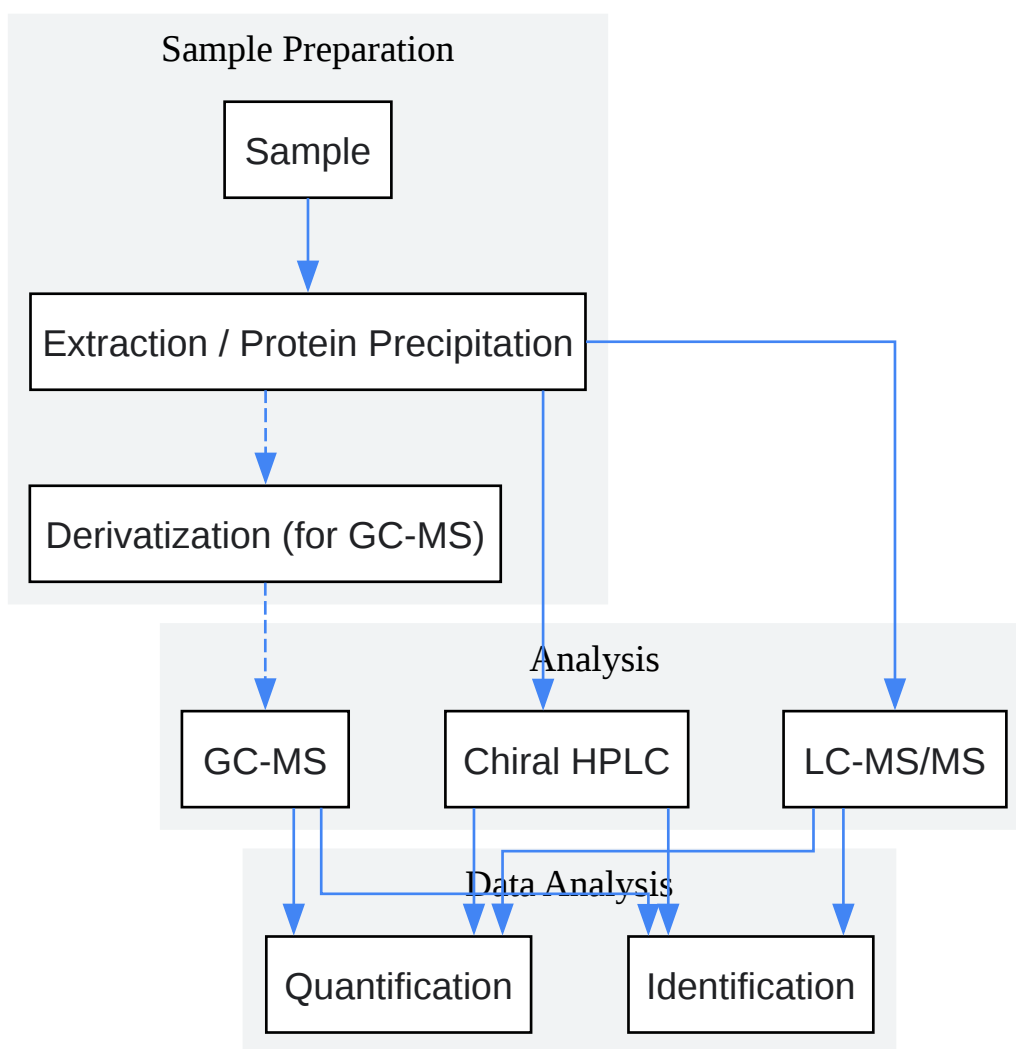
- Recrystallization: Recrystallize the crude product from a suitable solvent system, such as ethanol/water.
- Ion-Exchange Chromatography: For higher purity, dissolve the product in water and apply it to a Dowex-50 (H⁺ form) column. Wash the column with deionized water and then elute the product with a dilute ammonia solution. The fractions containing the product can be combined and lyophilized.[\[10\]](#)

Analytical Methods

The identity and purity of the synthesized **O-Acetyl-L-homoserine hydrochloride** can be confirmed using the following analytical techniques:

- Proton NMR (¹H NMR) and Mass Spectrometry: These are standard methods for confirming the identity of the compound.[\[5\]](#)[\[6\]](#)
- High-Performance Liquid Chromatography (HPLC): Chiral HPLC can be used to determine the enantiomeric purity. A suggested method involves a chiral stationary phase column (e.g., ChiroSil® SCA(-)) with a mobile phase of methanol/water with perchloric acid and UV detection at 210 nm.[\[11\]](#)
- Liquid Chromatography-Mass Spectrometry (LC-MS/MS): This is a highly sensitive and selective method for quantification, especially in complex biological samples. After protein precipitation and solvent evaporation, the sample is reconstituted and analyzed.[\[11\]](#)
- Gas Chromatography-Mass Spectrometry (GC-MS): This technique requires prior derivatization of the compound to increase its volatility.[\[11\]](#)

The general workflow for the analysis of O-Acetyl-L-homoserine is depicted in the following diagram.



[Click to download full resolution via product page](#)

General experimental workflow for the analysis of O-Acetyl-L-homoserine.

Biological Role: L-Methionine Biosynthesis

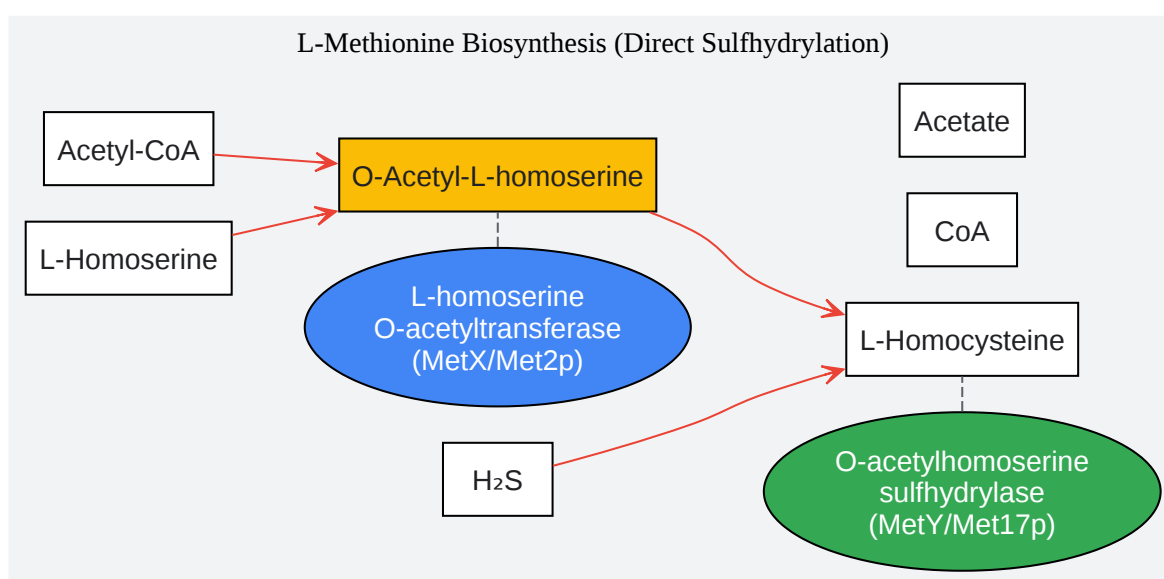
O-Acetyl-L-homoserine is a crucial intermediate in the direct sulfhydrylation pathway for the biosynthesis of L-methionine in various microorganisms, including fungi and some bacteria.^[12]^[13]^[14] This pathway involves two key enzymatic steps starting from L-homoserine.

- **Acetylation of L-homoserine:** L-homoserine is first acetylated to form O-Acetyl-L-homoserine. This reaction is catalyzed by the enzyme L-homoserine O-acetyltransferase (EC 2.3.1.31), also known as Met2p or MetX.^[12]^[13]

- Sulfhydrylation: O-Acetyl-L-homoserine then reacts with hydrogen sulfide to produce L-homocysteine. This step is catalyzed by O-acetylhomoserine sulfhydrylase (EC 2.5.1.49), also referred to as Met17p, Met15p, or MetY.[12][13]

L-homocysteine is subsequently methylated to form the final product, L-methionine.

The following diagram illustrates the conversion of L-homoserine to L-homocysteine.



[Click to download full resolution via product page](#)

Conversion of L-homoserine to L-homocysteine via O-Acetyl-L-homoserine.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. uniprot.org [uniprot.org]
- 3. scbt.com [scbt.com]
- 4. journals.asm.org [journals.asm.org]
- 5. A novel mechanism of sulfur transfer catalyzed by O-acetylhomoserine sulfhydrylase in the methionine-biosynthetic pathway of Wolinella succinogenes - PMC [pmc.ncbi.nlm.nih.gov]
- 6. pH-dependent regulation of an acidophilic O-acetylhomoserine sulfhydrylase from Lactobacillus plantarum - PMC [pmc.ncbi.nlm.nih.gov]
- 7. caymanchem.com [caymanchem.com]
- 8. benchchem.com [benchchem.com]
- 9. O-Acetylserine and O-acetylhomoserine sulfhydrylase of yeast. Further purification and characterization as a pyridoxal enzyme - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. benchchem.com [benchchem.com]
- 11. benchchem.com [benchchem.com]
- 12. mdpi.com [mdpi.com]
- 13. biorxiv.org [biorxiv.org]
- 14. L-methionine biosynthesis III | Pathway - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [O-Acetyl-L-homoserine hydrochloride chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b015098#o-acetyl-l-homoserine-hydrochloride-chemical-properties-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com